

Application Note and Protocol for Assessing the Hepatoprotective Potential of Z19153

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Compound of Interest

Compound Name: Z19153

Cat. No.: B15576114

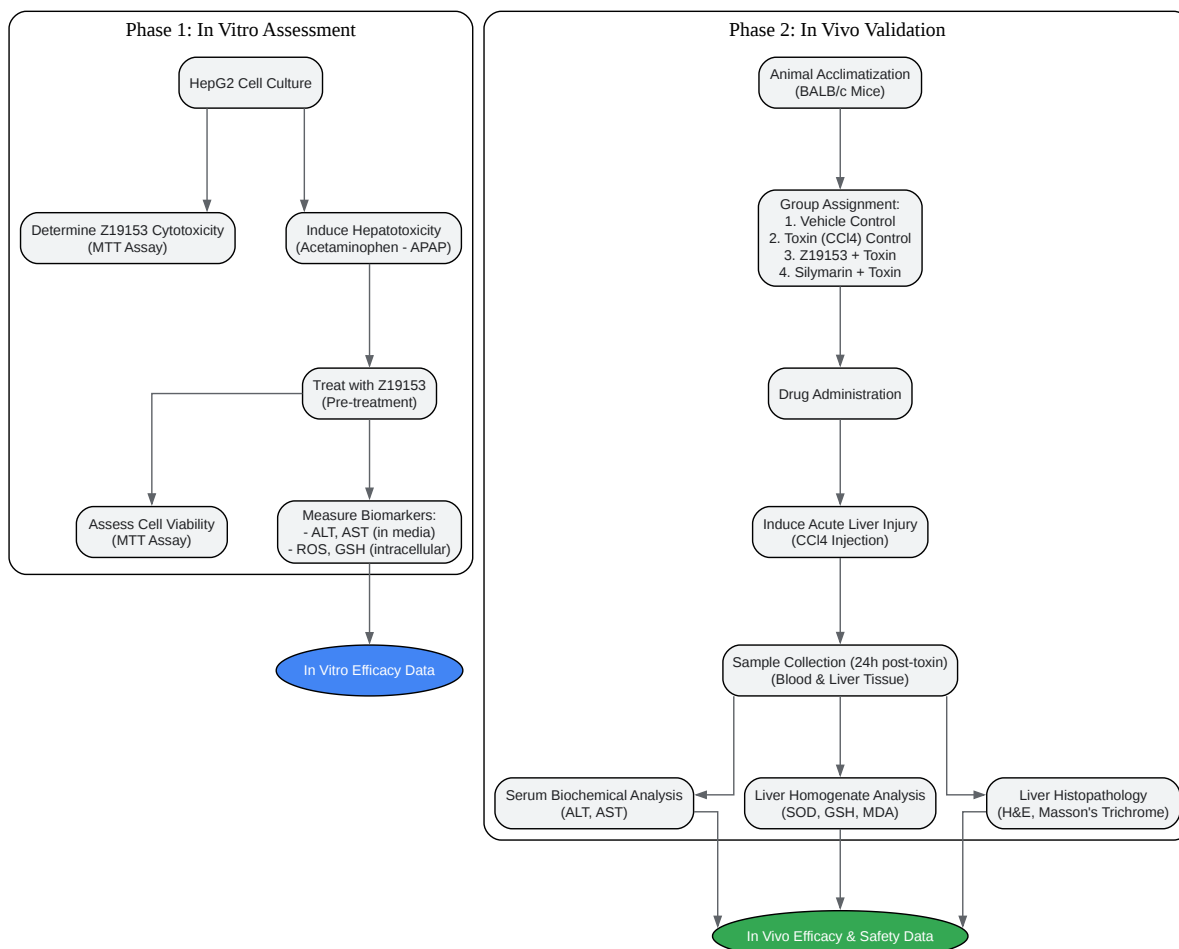
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Audience: Researchers, scientists, and drug development professionals.

Introduction Drug-induced liver injury (DILI) is a significant cause of acute liver failure and a major reason for the withdrawal of approved drugs from the market. Consequently, there is a critical need to identify and characterize novel hepatoprotective agents that can prevent or mitigate liver damage. This document provides a comprehensive protocol for assessing the liver-protective effects of a novel investigational compound, **Z19153**. The protocol outlines a multi-tiered approach, beginning with in vitro screening to assess cytotoxicity and protective effects, followed by in vivo validation in an established murine model of acute liver injury.

1. Overall Experimental Workflow

The assessment protocol is designed as a two-stage process. The initial in vitro phase rapidly evaluates the cytoprotective and antioxidant properties of **Z19153** in a human hepatocyte cell line. Promising results from this stage warrant progression to the more complex and physiologically relevant in vivo model to confirm efficacy and further investigate the mechanism of action.



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